

# Taplucainium experimental protocols chronic cough

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## Compound Focus: Taplucainium Chloride

CAS No.: 2489565-37-7

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## Drug Profile and Clinical Development

Table 1: Taplucainium (NTX-1175) Profile Summary

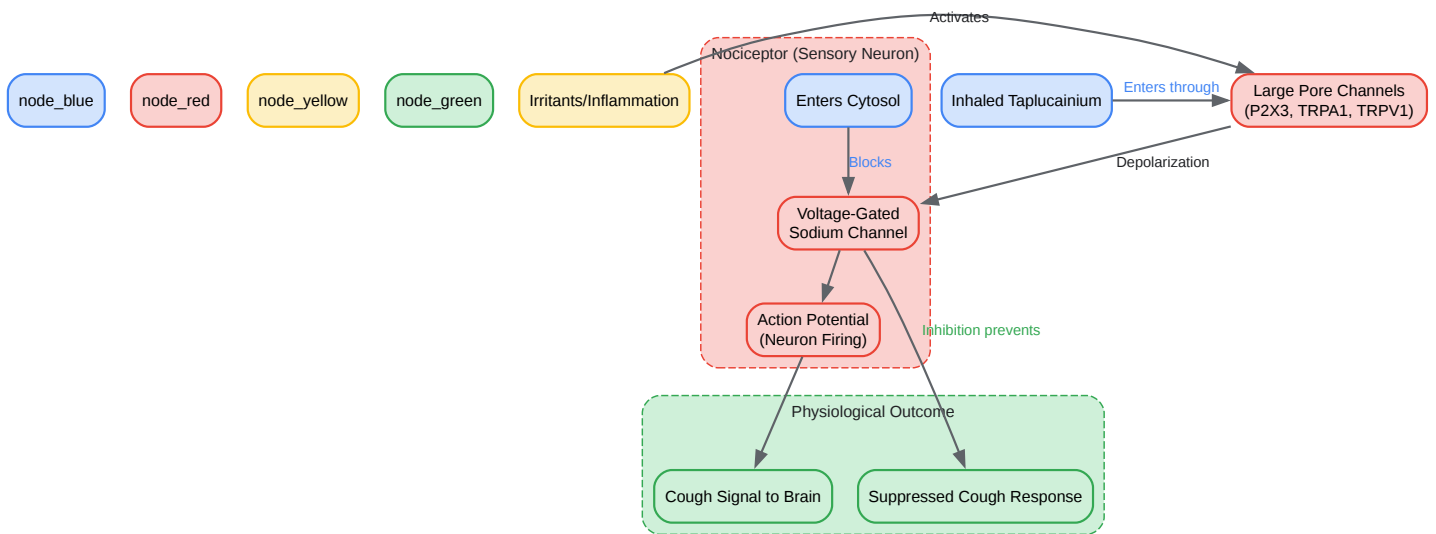
Feature	Description
Drug Name	Taplucainium (formerly NTX-1175) [1]
Company	Nocion Therapeutics [1]
Therapeutic Class	Charged sodium channel blocker; "nocion" [1]
Proposed Mechanism	Selective silencing of activated nociceptors; enters through various large pore channels (P2X, TRPV, TRPA, TRPM) to block sodium channels [1]
Administration	Dry powder for inhalation [1]
Indication	Refractory or Unexplained Chronic Cough (RCC/UCC) [1] [2]
Development Status	Phase 2b (as of July 2024) [1]

Table 2: Key Clinical Trial and Preclinical Data

Aspect	Findings / Details
Preclinical Efficacy	"Complete inhibition of cough response" in models [1].
Clinical Safety	"Favorable safety profile" in three early-stage clinical studies [1].
Phase 2b (ASPIRE) Design	Randomized, double-blind, placebo-controlled trial in 240 subjects with chronic cough [1].
Primary Endpoint	Not explicitly stated in available sources; likely based on cough severity/frequency.
Key PRO Instrument	<b>Cough Severity Diary (CSD):</b> A validated, 7-item daily diary measuring frequency (3 items), intensity (2 items), and disruption (2 items) on a 0-10 scale. A reduction of <b>≥1.3 points</b> is considered a clinically meaningful improvement [3].
Other PROs Used	Leicester Cough Questionnaire (LCQ), Cough Severity Visual Analogue Scale (VAS), Patient Global Impression of Change (PGIC) [3].
Funding	\$62 Million Series B financing (March 2024) to advance Phase 2b trial and prepare for Phase 3 [2].

## Proposed Mechanism of Action and Workflow

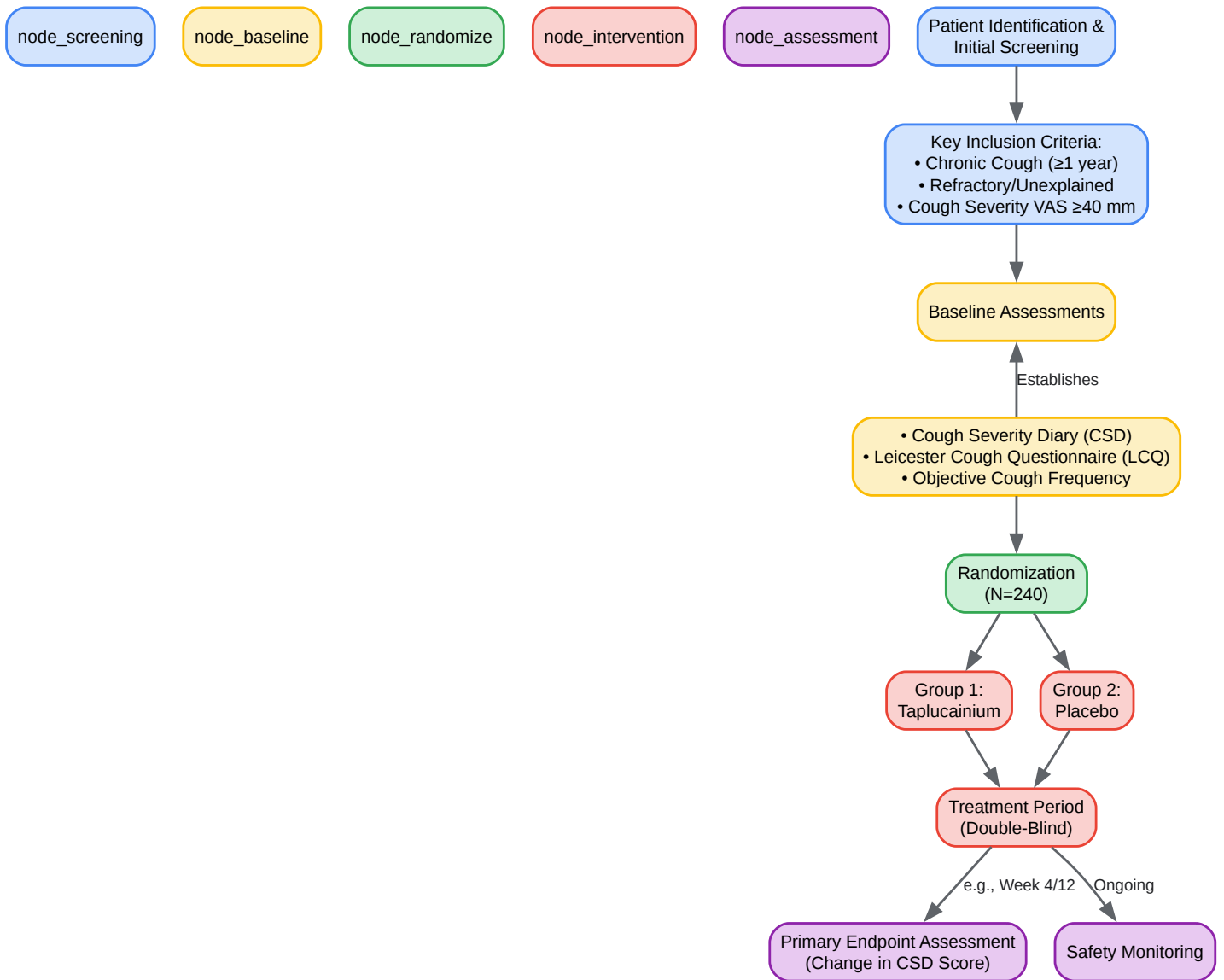
The following diagrams illustrate the proposed mechanism of Taplucainium and the general workflow of its key clinical trial.



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### *Proposed Mechanism of Taplucainium in Chronic Cough*

This mechanism highlights Taplucainium's key differentiator: its ability to enter neurons specifically through pathologically activated large pore channels, leading to a targeted suppression of the cough signal [1].



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*ASPIRE Phase 2b Clinical Trial Workflow*

## Application Notes for Researchers

- **Differentiated Mechanism:** Taplucainium's broad entry mechanism via multiple large pore channels (P2X, TRPV, TRPA, TRPM) and downstream sodium channel blockade may offer efficacy in a wider patient population compared to therapies targeting single receptors like P2X3 antagonists [1] [2].
- **Targeted Delivery:** The charged nature of the molecule and inhaled route are designed for localized lung action with minimal systemic exposure, potentially reducing off-target effects [1].
- **Endpoint Selection:** The **Cough Severity Diary (CSD)** is a critical, FDA-aligned PRO for cough severity trials. A **≥1.3-point reduction** in the mean weekly CSD total score is a validated benchmark for defining clinically meaningful improvement [3].
- **Competitive Landscape:** Note that Taplucainium is developing in a competitive space, with GSK's P2X3 antagonist (expected Phase 3 results in 2025) being a key candidate to watch [2].

## Missing Information and Next Steps

It is important to note that specific experimental protocols for **preclinical studies** (e.g., animal models of cough, electrophysiology assays) and **early-phase clinical trials** (Phase 1) are not detailed in the public domain.

For the most detailed and up-to-date protocol information, I recommend:

- **Checking Clinical Trial Registries:** Search for the official record of the "ASPIRE" trial (NCT number) on databases like ClinicalTrials.gov. The protocol synopsis often contains extensive methodological detail.
- **Monitoring for Publications:** As the Phase 2b trial concludes, look for peer-reviewed publications that will provide full results and detailed methods.
- **Reviewing Conference Abstracts:** Scientific meetings (e.g., American Thoracic Society) may present additional data and methodological insights.

I hope these structured application notes provide a solid foundation for your work. Would you like a more detailed breakdown of the clinical outcome assessments, such as the specific items and scoring of the Cough Severity Diary?

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## References

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2. Nocion, chasing GSK, pulls in \$62M for chronic drug cough [biopharmadive.com]
3. measurement properties and score interpretation of the... Quantitative [pmc.ncbi.nlm.nih.gov]

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